

An In-Depth Technical Guide on N-Methyl-DL-alanine: Molecular Properties

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Compound of Interest

Compound Name: *H-N-Me-DL-Ala-OH*

Cat. No.: B2556657

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a focused overview of the core molecular properties of N-Methyl-DL-alanine, a derivative of the amino acid alanine. This compound is utilized in various research applications, including peptide synthesis and neurobiological studies.^{[1][2]} Its structural similarity to endogenous amino acids makes it a compound of interest in metabolic pathway research and for its potential as a modulator of neurotransmission.^{[1][2]}

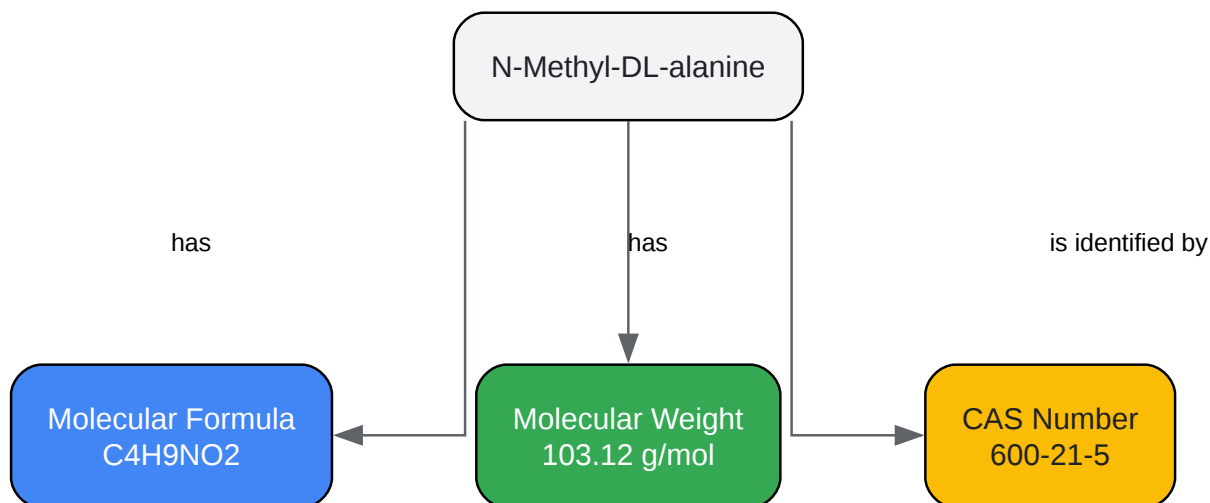
Molecular Formula and Weight

The fundamental molecular characteristics of N-Methyl-DL-alanine are summarized below. This data is essential for a wide range of experimental calculations, including molarity, mass spectrometry analysis, and stoichiometric assessments in chemical reactions.

Property	Value	Source
Molecular Formula	C4H9NO2	PubChem ^[3]
Molecular Weight	103.12 g/mol	PubChem ^[3]
Monoisotopic Mass	103.063328530 Da	PubChem ^[3]
CAS Number	600-21-5	Sigma-Aldrich ^[4]

Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the chemical compound and its key molecular identifiers.



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Core molecular properties of N-Methyl-DL-alanine.

Experimental Protocols for Determination of Molecular Weight and Formula

The molecular weight and formula of a compound like N-Methyl-DL-alanine are determined through established analytical chemistry techniques. The following provides a brief overview of the standard methodologies.

1. Mass Spectrometry for Molecular Weight Determination

- Objective: To determine the mass-to-charge ratio (m/z) of the ionized compound, which provides the molecular weight.
- Methodology:
 - Sample Preparation: A solution of N-Methyl-DL-alanine is prepared in a suitable volatile solvent.

- Ionization: The sample is introduced into the mass spectrometer and ionized. Common techniques include Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI).
- Mass Analysis: The ionized molecules are passed through a mass analyzer (e.g., Quadrupole, Time-of-Flight). The analyzer separates the ions based on their m/z ratio.
- Detection: A detector records the abundance of ions at each m/z value, generating a mass spectrum. The peak corresponding to the molecular ion $[M+H]^+$ or $[M-H]^-$ provides the molecular weight. High-resolution mass spectrometry can yield the monoisotopic mass with high precision.[3]

2. Elemental Analysis for Molecular Formula Determination

- Objective: To determine the percentage composition of each element (Carbon, Hydrogen, Nitrogen, Oxygen) in the compound.
- Methodology:
 - Combustion: A precisely weighed sample of N-Methyl-DL-alanine is combusted in a furnace with an excess of oxygen.
 - Gas Separation: The combustion products (CO_2 , H_2O , N_2) are passed through a series of columns that separate the individual gases.
 - Detection: The amount of each gas is measured using thermal conductivity detectors.
 - Calculation: The mass percentages of C, H, and N are calculated. The percentage of oxygen is typically determined by difference. From these percentages, the empirical formula is derived. The molecular formula is then determined by comparing the empirical formula weight with the molecular weight obtained from mass spectrometry.

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